

Imazamox: An In-depth Technical Guide on its Effects on Non-Target Organisms

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Compound of Interest

Compound Name: *Imazamox*

Cat. No.: B1671737

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Introduction

Imazamox is a systemic herbicide belonging to the imidazolinone class.^{[1][2]} Its mode of action is the inhibition of the enzyme acetohydroxyacid synthase (AHAS), also known as acetolactate synthase (ALS).^{[1][2]} This enzyme is essential for the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants and microorganisms.^{[1][2]} ^[3] Because this metabolic pathway is absent in animals, **imazamox** exhibits a high degree of selectivity, posing a low toxicity risk to most non-target animal species.^{[1][4]} This guide provides a comprehensive overview of the effects of **imazamox** on a range of non-target organisms, supported by quantitative data, detailed experimental protocols, and visualizations of key pathways and workflows.

Effects on Aquatic Organisms

Imazamox is generally considered to have low toxicity to aquatic animals but can be toxic to non-target aquatic plants.

Aquatic Animals: Fish and Invertebrates

Studies have consistently shown that **imazamox** is practically non-toxic to both freshwater and estuarine fish and invertebrates on an acute exposure basis.^[1] In many studies, no mortality

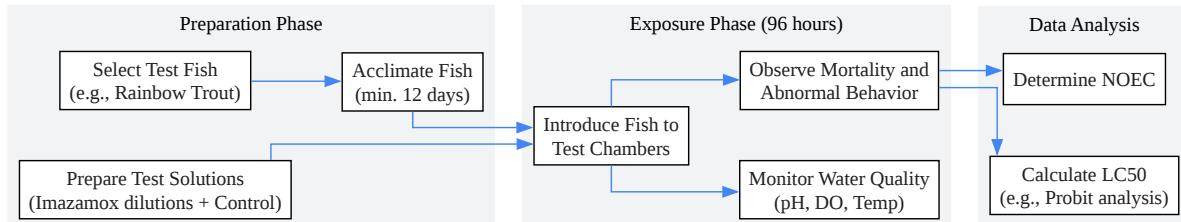
was observed at the highest concentrations tested, preventing the determination of LC50 values.[\[1\]](#)

Table 1: Acute and Chronic Toxicity of **Imazamox** to Aquatic Animals

Species	Test Type	Endpoint	Value (mg/L)	Reference
Rainbow Trout (<i>Oncorhynchus mykiss</i>)	Acute	NOAEC	122	[1]
Sheepshead Minnow (<i>Cyprinodon variegatus</i>)	Acute	NOAEC	94.2	[1]
Bluegill Sunfish (<i>Lepomis macrochirus</i>)	Bioconcentration	BCF (inedible tissue)	<1X	[1]
Daphnia magna (Water Flea)	Acute	NOEC	115	[1]
Daphnia magna (Water Flea)	Chronic (21-day)	NOEC	137	[1]
Mysid Shrimp (<i>Americamysis bahia</i>)	Acute	NOEC	89.3	[1]
Hypogean Copepods	Acute	LC50	199.23	[1]
Epigean Copepods	Acute	LC50	232.44	[1]

Experimental Protocol: Fish Acute Toxicity Test (Following OECD 203)

A standard fish acute toxicity test is conducted to determine the concentration of a substance that is lethal to 50% of the test fish population (LC50) over a short period, typically 96 hours.



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Figure 1: Workflow for a standard fish acute toxicity test (OECD 203).

Aquatic Plants

In contrast to its low toxicity to aquatic fauna, **imazamox** can be highly toxic to some non-target aquatic vascular plants.

Table 2: Toxicity of **Imazamox** to Aquatic Plants

Species	Test Duration	Endpoint	Value (mg/L)	Reference
Duckweed (<i>Lemna gibba</i>)	14-day	EC50	0.011	[1]
Duckweed (<i>Lemna gibba</i>)	14-day	NOEC	0.0045	[1]
Duckweed (<i>Lemna minor</i>)	4-day	EC50	0.055	[1]
Duckweed (<i>Lemna minor</i>)	7-day	EC50	0.029	[1]
Unicellular Algae and Diatoms	-	No Adverse Effects up to	0.040	[1]
Green Algae	Chronic	Predicted NOEC/LOEC	5.1	[1]

Effects on Terrestrial Organisms

Imazamox generally exhibits low toxicity to terrestrial animals, while its effects on soil microorganisms can be transient.

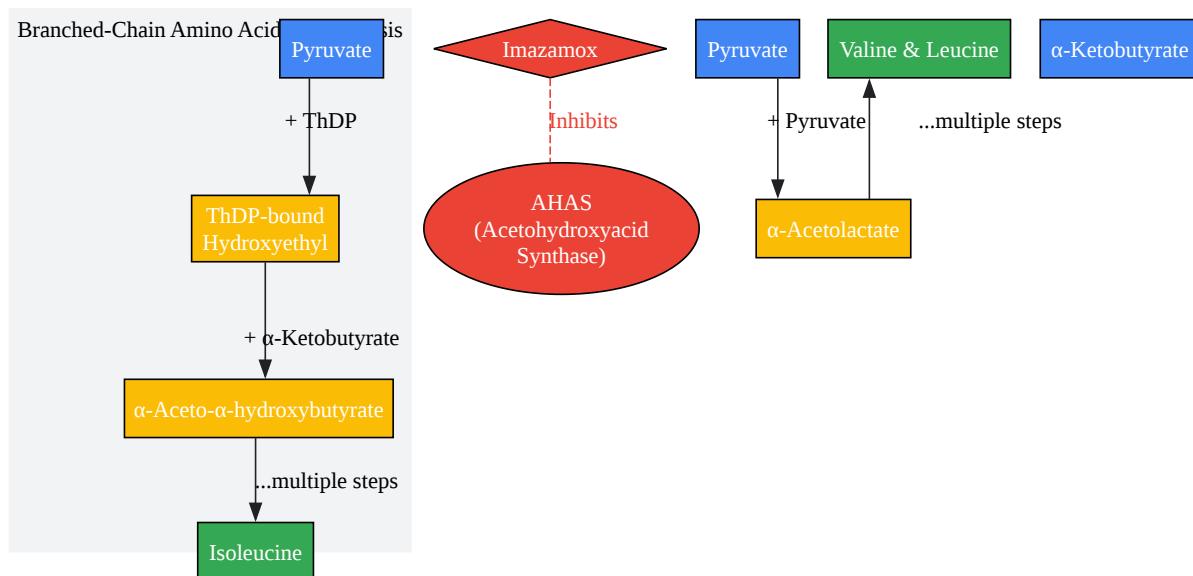
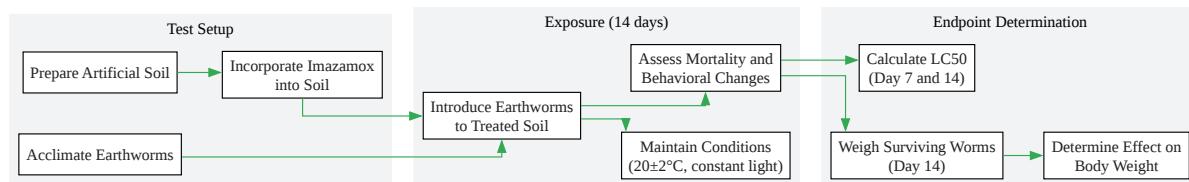
Terrestrial Invertebrates

Honey Bees: Acute contact studies indicate that **imazamox** is practically non-toxic to honey bees. The LD50 is greater than 0.025 mg a.i. per bee.[\[1\]](#)

Earthworms: **Imazamox** is considered to be of low toxicity to earthworms.

Experimental Protocol: Earthworm Acute Toxicity Test (Following OECD 207)

This test evaluates the acute toxicity of a substance to earthworms (*Eisenia fetida*) in artificial soil over a 14-day period.

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